

"N-(2-aminophenyl)-N-propylamine" moisture sensitivity issues

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Compound of Interest

Compound Name: *N*-(2-aminophenyl)-*N*-propylamine

CAS No.: 55899-42-8

Cat. No.: B1228254

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Technical Support Hub: N-(2-aminophenyl)-N-propylamine

Handling, Stability, and Troubleshooting Guide

Product Identity:

- IUPAC Name:
-propylbenzene-1,2-diamine[1]
- Common Name:
-propyl-
-phenylenediamine[1][2]
- CAS Number: 55899-42-8 (Derivative of
-phenylenediamine, CAS 95-54-5)

- Physical State: Viscous liquid or low-melting solid (dependent on purity and temperature).
- Primary Sensitivities: Oxidation (Air), Hygroscopicity (Moisture), Carbamate Formation (CO /Moisture).

Part 1: Critical Storage & Handling Protocols

Q: Why is "moisture sensitivity" listed as a critical hazard for this amine?

A: While often overshadowed by oxidation, moisture sensitivity in

-propyl-1,2-phenylenediamine manifests in three distinct, yield-destroying mechanisms:

- Hygroscopicity: As a secondary amine with a free primary amino group, it avidly absorbs atmospheric water. This alters the effective molecular weight, leading to stoichiometric errors in sensitive couplings (e.g., reductive aminations or heterocycle synthesis).
- Catalytic Oxidation: Water acts as a proton-transfer medium that accelerates the auto-oxidation of the phenylenediamine core into quinone imines (dark tars).
- Carbamate Formation: In the presence of moist air, the highly nucleophilic amine reacts with CO to form reversible carbamate salts (white crusts), which can clog syringes and alter solubility.

Q: What is the "Golden Standard" for storage?

A: To maintain purity >98%, follow the "Cold-Dark-Inert" protocol:

- Atmosphere: Store under Argon or Nitrogen. Do not store in air.
- Temperature: Refrigerate at 2–8°C (prevents thermal degradation).
- Container: Amber glass vials with Teflon-lined caps or Schlenk flasks.
- Desiccant: Store secondary containment jars with activated molecular sieves or Drierite™.

Part 2: Troubleshooting Experimental Issues

Scenario 1: "The compound has turned from pale yellow to dark brown/black."

Diagnosis: Auto-oxidation (Quinone Formation). This is the hallmark of phenylenediamine degradation. The presence of moisture accelerates the formation of radical cations, which polymerize into dark, insoluble oligomers (Bandrowski's base analogues).

Corrective Action:

- Minor Darkening: If the liquid is tea-colored, it may still be usable for robust reactions. Verify purity via TLC or NMR.
- Black Tar: Discard. Purification is difficult and often yields diminishing returns.
- Prevention: Always purge the headspace with inert gas after use. Seal with Parafilm.

Scenario 2: "I see a white crystalline crust on the septum or cap."

Diagnosis: Ammonium Carbamate/Carbonate Formation. Moisture facilitates the reaction of the amine with atmospheric CO

. This solid is often mistaken for the product but is actually a salt of the starting material.

Corrective Action:

- Purification: The carbamate is thermally unstable. Gently heating the sample under high vacuum (0.1 mmHg) at 40–50°C often dissociates the salt, reversing it back to the free amine and removing water.

Scenario 3: "My reaction yield is consistently 10-15% lower than expected."

Diagnosis: Wet Weight Error. You are likely weighing water weight. If the compound has been opened in air, it may contain 5-10% water by mass.

Validation Protocol:

- Run a

¹H NMR in CDCl₃

: Check for a broad singlet shift (variable position) or a distinct water peak at ~1.56 ppm (in CDCl₃

).

- Titration: Perform a Karl Fischer titration if precise stoichiometry is critical.

Part 3: Visualizing the Degradation Pathways

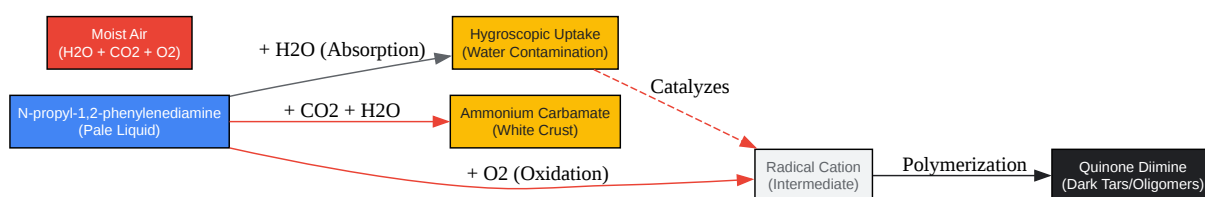
The following diagram illustrates how Moisture (H

O) and Air (O

/CO

) cooperate to degrade

-propyl-1,2-phenylenediamine.



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Figure 1: Synergistic degradation pathways caused by moisture and atmospheric exposure.

Part 4: Purification & Handling Protocols

Protocol A: Vacuum Distillation (Restoring Purity)

Use this if the compound has darkened but is not a solid tar.

- Setup: Assemble a short-path distillation apparatus. Grease all joints thoroughly to ensure a high vacuum.
- Vacuum: Connect to a high-vacuum pump (<1 mmHg is ideal).
- Heat: Slowly heat the oil bath.

-propyl-1,2-phenylenediamine has a high boiling point (likely >250°C at atm, significantly lower under vacuum).

- Note: Discard the first few drops (forerun) which contain water and volatile impurities.
- Collection: Collect the pale yellow fraction.
- Storage: Immediately transfer to an Argon-flushed Schlenk tube or sealed ampoule.

Protocol B: Inert Weighing (Preventing Moisture Uptake)

Use this for precise stoichiometric applications.

- Preparation: Tare a dry flask with a septum.
- Transfer: Use a gas-tight syringe or a glass pipette purged with nitrogen to withdraw the liquid amine.
- Addition: Inject directly into the tared flask through the septum.
- Weighing: Weigh the flask + amine. Calculate mass by difference.
 - Why? This avoids exposing the bulk liquid to the humid lab atmosphere in an open weigh boat.

Part 5: Physical Properties & Stability Data

Property	Value / Characteristic	Relevance to Handling
Molecular Formula	C	MW = 150.22 g/mol
	H	
	N	
Physical State	Viscous Liquid / Low-melting Solid	May require warming to pipette; avoid overheating.
Solubility	Soluble in EtOH, DCM, DMSO	Use dry solvents (anhydrous) to prevent hydrolysis of intermediates.
pKa (approx)	~4.5 (Aniline N), ~10 (Alkyl N)	The alkyl amine is highly basic and nucleophilic (CO reactive).
Storage Class	Air & Moisture Sensitive	Store under inert gas (Ar/N ₂) at 4°C.

References

- National Institute of Standards and Technology (NIST). 1,2-Benzenediamine, N-propyl- Properties and Spectra. NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)
- PubChem. 1,2-Benzenediamine, N-propyl- (Compound Summary). National Library of Medicine. Available at: [\[Link\]](#)

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